

Essential Safety and Operational Guidance for 3-Propylcyclopentanone

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Compound of Interest

Compound Name: 3-Propylcyclopentanone

Cat. No.: B2565938

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-Propylcyclopentanone** is not readily available. The following guidance is based on the safety data of structurally similar compounds, namely Cyclopentanone and 2-Propylcyclopentanone. It is imperative to conduct a thorough risk assessment and consult your institution's Environmental Health and Safety (EHS) department before handling this chemical. This guide is intended to provide essential safety and logistical information for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Based on data from analogous compounds, **3-Propylcyclopentanone** should be treated as a hazardous substance with the following potential classifications:

- Flammable Liquid: May be a flammable liquid and vapor.[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)
- Skin Irritant: Causes skin irritation.[\[2\]\[3\]\[4\]\[5\]\[6\]\[7\]](#)
- Eye Irritant: Causes serious eye irritation.[\[2\]\[3\]\[4\]\[5\]\[6\]\[7\]](#)
- Respiratory Irritant: May cause respiratory irritation.[\[2\]\[6\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for structurally similar compounds. This information is critical for safe handling and storage.

Property	Value	Compound	Source
Molecular Formula	C ₈ H ₁₄ O	3-Propylcyclopentanone	[8]
Molecular Weight	126.20 g/mol	2-Propylcyclopentanone	[6]
Boiling Point	130 - 131 °C	Cyclopentanone	[2]
Flash Point	30 °C (closed cup)	Cyclopentanone	[2]
Hazard Statements	H226, H315, H319, H335	2-Propylcyclopentanone	[6]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Propylcyclopentanone**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a full-face shield.	Protects against splashes and vapors that can cause serious eye irritation.[7][9][10]
Skin Protection		
Gloves	Chemical-resistant gloves (e.g., nitrile or butyl rubber).	Prevents skin contact which can cause irritation.[4][7][11]
Protective Clothing	A lab coat or chemical-resistant apron. For larger quantities, chemical-resistant coveralls are recommended.	Protects against skin contact and contamination of personal clothing.[9][11]
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes inhalation of vapors which may cause respiratory tract irritation.[2][9]

Handling and Storage Procedures

Handling:

- Preparation: Read and understand this safety guidance and any available institutional protocols. Ensure all necessary PPE is clean, in good condition, and readily available.
- Ventilation: All handling of **3-Propylcyclopentanone** should be conducted in a well-ventilated laboratory, inside a certified chemical fume hood.[9][11]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3][4] Use non-sparking tools and take precautionary measures against static discharge.[3][4]

- Dispensing: When transferring the chemical, use caution to avoid splashes and the generation of aerosols.
- Hygiene: Wash hands thoroughly after handling.^[1]^[2] Do not eat, drink, or smoke in the work area.^[1]

Storage:

- Container: Keep the container tightly closed when not in use.^[1]^[2]
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.^[9]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.^[7]

Spill Management Protocol

- Evacuation and Ventilation: In case of a spill, immediately evacuate non-essential personnel from the area and ensure adequate ventilation. Remove all sources of ignition.^[2]
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collection: Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.^[11]
- Decontamination: Clean the spill area thoroughly with soap and water. All materials used for spill clean-up must also be disposed of as hazardous waste.

Disposal Plan

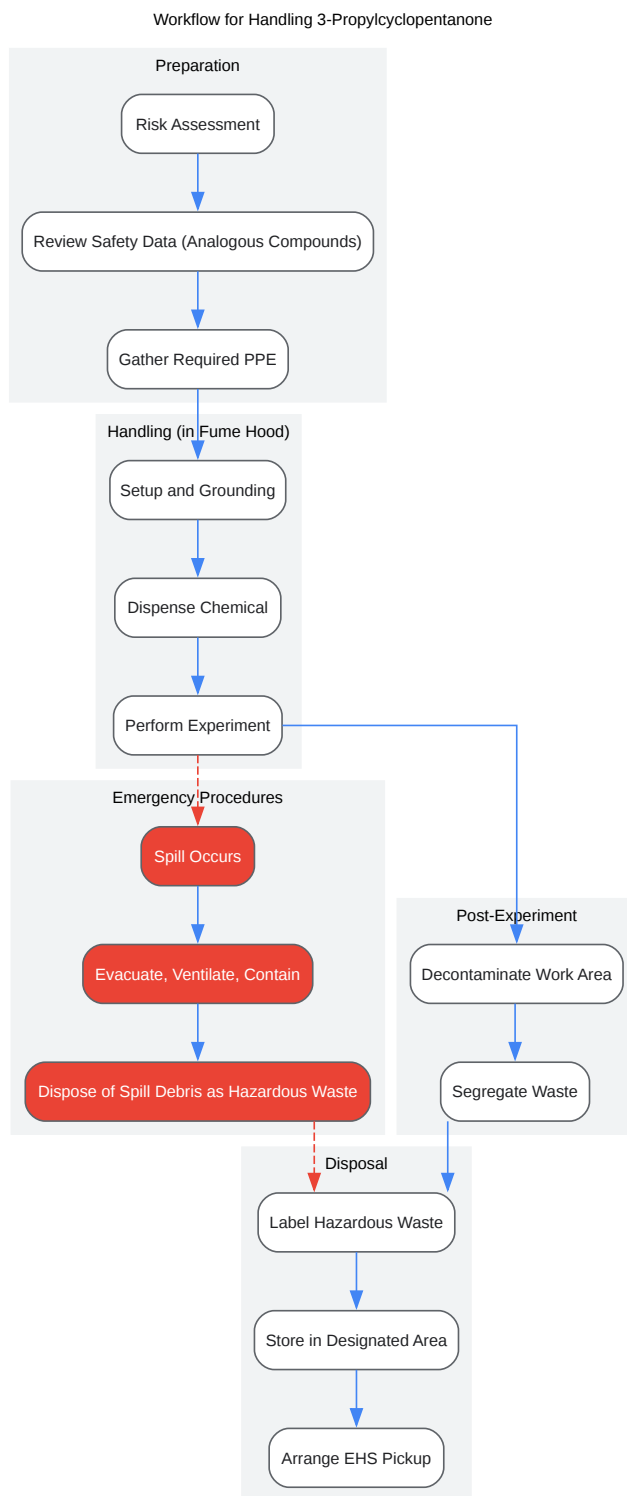
The recommended method for the disposal of **3-Propylcyclopentanone** and contaminated materials is through your institution's hazardous waste management program.^[12]

- Waste Collection: Collect waste in a clearly labeled, compatible, and tightly sealed container. The label should include "Hazardous Waste" and the full chemical name, "**3-Propylcyclopentanone**".^[12]

- Storage: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Pickup: Contact your institution's EHS department to arrange for pickup and disposal in accordance with federal, state, and local regulations.

Experimental Workflow and Safety Logic

The following diagram illustrates the logical flow of operations for safely handling **3-Propylcyclopentanone**, from preparation to disposal.



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Caption: Logical workflow for handling **3-Propylcyclopentanone**.

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